

Application Note: Preparation of Neuropeptide Y (29-64) Stock Solution

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Compound of Interest

Compound Name: 303052-45-1

Cat. No.: B612592

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Audience: Researchers, scientists, and drug development professionals.

Introduction Neuropeptide Y (NPY) is a 36-amino acid peptide neurotransmitter found in the central and peripheral nervous systems, where it is involved in numerous physiological processes.[1] The fragment Neuropeptide Y (29-64) is also a 36-amino acid peptide that corresponds to a specific segment of the full-length NPY.[2][3] Proper preparation, handling, and storage of NPY (29-64) stock solutions are critical for ensuring peptide stability, activity, and the reproducibility of experimental results. This document provides detailed protocols for the reconstitution and storage of lyophilized NPY (29-64) and outlines its key signaling pathways.

Quantitative Data Summary

The following table summarizes the key quantitative properties of Neuropeptide Y (29-64).

Property	Value	Source(s)
Molecular Weight	~4272.7 g/mol	[2][3][4]
Molecular Formula	C ₁₈₉ H ₂₈₄ N ₅₄ O ₅₈ S	[2][3]
CAS Number	303052-45-1	[2][3]
Amino Acid Sequence	Tyr-Pro-Ser-Lys-Pro-Asp-Asn-Pro-Gly-Glu-Asp-Ala-Pro-Ala-Glu-Asp-Met-Ala-Arg-Tyr-Tyr-Ser-Ala-Leu-Arg-His-Tyr-Ile-Asn-Leu-Ile-Thr-Arg-Gln-Arg-Tyr	[3][5]
Solubility in Water	≥ 46.67 mg/mL (10.92 mM)	[2][3]
Solubility in DMSO	~16.67 mg/mL (3.90 mM); may require sonication	[2][3]
Storage (Lyophilized)	-20°C for up to 1 year; -80°C for up to 2 years or more. Store sealed and away from moisture.	[3][6][7]
Storage (In Solution)	Aliquots at -20°C for up to 1 month; -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[2][3][8]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized NPY (29-64)

This protocol details the steps to dissolve lyophilized NPY (29-64) powder to create a concentrated stock solution.

Materials:

- Vial of lyophilized Neuropeptide Y (29-64)

- High-purity sterile water (e.g., Milli-Q or WFI) or newly opened, anhydrous DMSO
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated precision pipettes and sterile tips
- Vortex mixer
- Microcentrifuge
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20-30 minutes.[\[9\]](#)[\[10\]](#) This crucial step prevents condensation of atmospheric moisture inside the vial, which can degrade the peptide.[\[7\]](#)
- **Centrifugation:** Briefly centrifuge the vial at low speed (e.g., ~3000 rpm for 3-5 minutes) to ensure all the lyophilized powder is collected at the bottom of the vial.[\[11\]](#)
- **Solvent Addition:** Carefully open the vial. Based on the high aqueous solubility of NPY (29-64), sterile water is the recommended primary solvent.[\[2\]](#) Using a calibrated pipette, add the calculated volume of solvent to the vial to achieve the desired stock concentration (e.g., 1 mM or 5 mM).
- **Dissolution:** Recap the vial and gently swirl or vortex to dissolve the peptide.[\[12\]](#) If complete dissolution is difficult, sonication in an ultrasonic bath for a short period may aid the process, especially when using DMSO.[\[2\]](#)
- **Verification:** Visually inspect the solution to ensure it is clear and free of particulates.[\[13\]](#) A clear solution indicates successful reconstitution.[\[13\]](#)
- **Aliquoting:** To avoid degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile, low-protein-binding polypropylene tubes.[\[6\]](#) The volume of each aliquot should be appropriate for a single experiment.

Protocol 2: Storage and Handling of NPY (29-64) Solutions

Proper storage is essential to maintain the biological activity of the peptide.

Lyophilized Peptide:

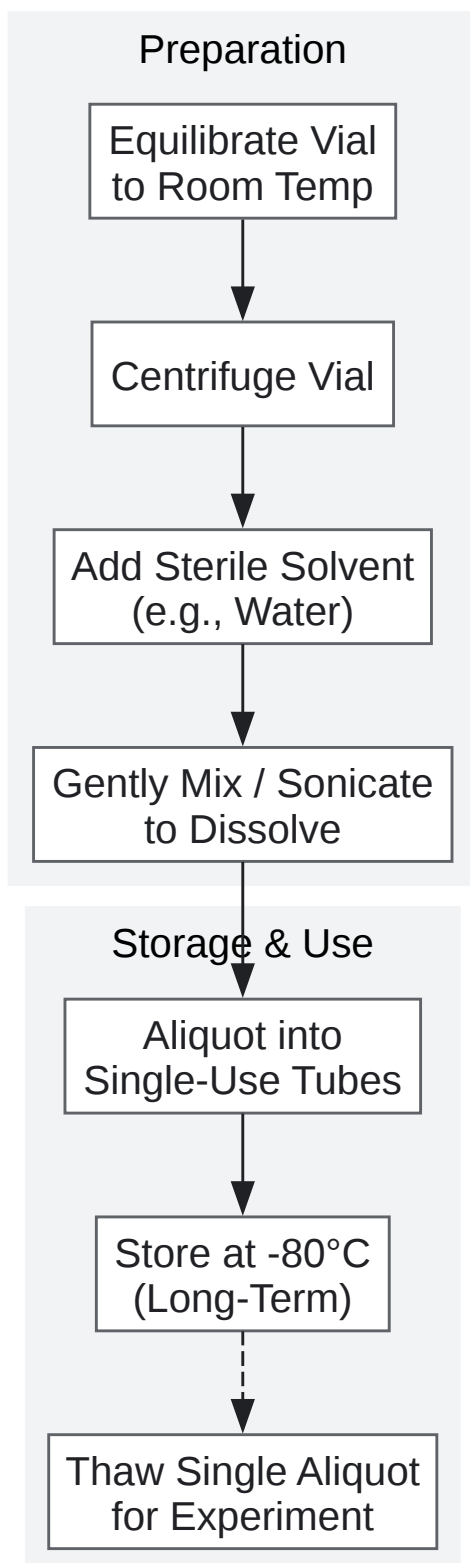
- Long-term: Store lyophilized NPY (29-64) at -20°C or preferably -80°C in a desiccator, protected from light.^{[7][8]} Under these conditions, the peptide can be stable for several years.^[7]
- Handling: Always allow the vial to reach room temperature before opening. Reseal the vial tightly immediately after use to minimize moisture absorption.^[7]

Peptide Stock Solution:

- Short-term (≤ 1 month): Store aliquots at -20°C.^{[2][14]}
- Long-term (≤ 6 months): For maximum stability, store aliquots at -80°C.^{[2][14]}
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles as they can degrade the peptide.^[6] Use a fresh aliquot for each experiment.
- Working Solutions: Further dilutions from the stock solution should be made in a sterile, buffered solution (pH 5-7) immediately before use.^[9] It is not recommended to store aqueous solutions for more than one day unless frozen.^[4]

Diagrams

Experimental Workflow

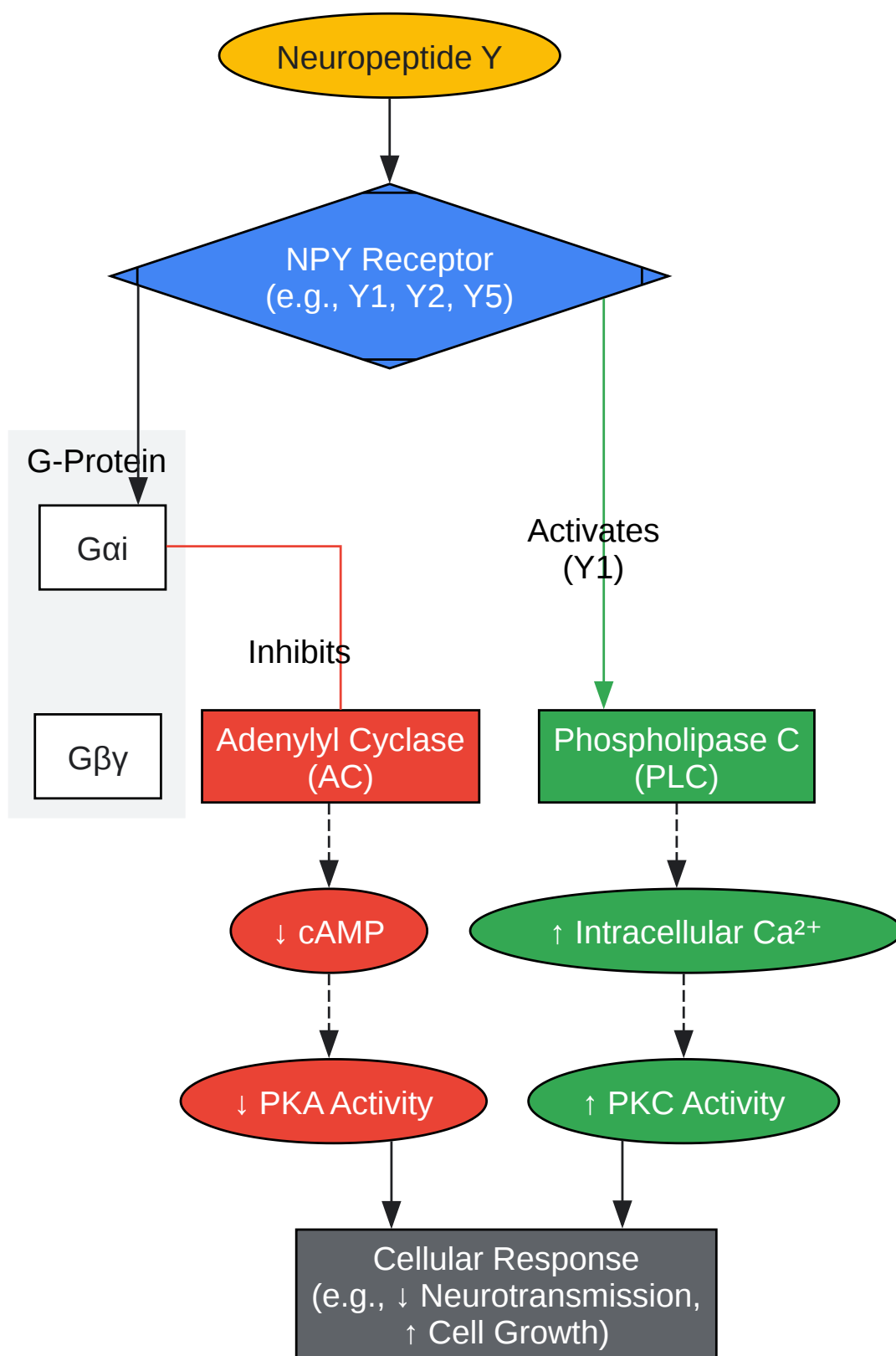


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Caption: Workflow for reconstituting and storing NPY (29-64).

Neuropeptide Y Signaling Pathway

Neuropeptide Y exerts its effects by binding to a family of G-protein coupled receptors (GPCRs).^[15] Most NPY receptors, including Y1, Y2, Y4, and Y5, couple to the inhibitory G-protein, G α i.^{[16][17]} This activation leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels and reduced protein kinase A (PKA) activity.^[16] Additionally, activation of some receptors like Y1 can stimulate the Phospholipase C (PLC) pathway, leading to increased intracellular calcium.^[15]



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Caption: Simplified NPY receptor signaling pathways.

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